

# Propyl acetate CAS number and molecular structure

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## Compound of Interest

Compound Name: *Propyl acetate*

Cat. No.: *B149987*

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## Propyl Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Propyl acetate** (n-propyl acetate) is an organic ester with the chemical formula  $C_5H_{10}O_2$ .<sup>[1]</sup> It is a colorless liquid possessing a characteristic pear-like odor.<sup>[2]</sup> This compound is widely utilized as a solvent in various industries, including the manufacturing of coatings, printing inks, cosmetics, and fragrances.<sup>[1][2][3]</sup> In the pharmaceutical and drug development sectors, **propyl acetate** serves as a valuable solvent for extractions and purifications. This technical guide provides an in-depth overview of **propyl acetate**, covering its chemical and physical properties, a detailed experimental protocol for its synthesis, and a visualization of its molecular structure and reaction pathway.

### Chemical and Physical Properties

The key quantitative data for **propyl acetate** are summarized in the table below for easy reference and comparison.

Property	Value	Unit
Identifiers		
CAS Number	109-60-4	
IUPAC Name	Propyl acetate	
Synonyms	n-Propyl acetate, Propyl ethanoate, 1-Acetoxypropane	[1][4]
Molecular Properties		
Molecular Formula	C5H10O2	[1][2][5]
Molecular Weight	102.13	g/mol
Physical Properties		
Appearance	Colorless liquid	[2][4]
Odor	Mild, fruity, pear-like	[1][2]
Density	0.888	g/mL at 25 °C
Boiling Point	102	°C
Melting Point	-95	°C
Flash Point	14	°C
Solubility in Water	18.9	g/L
Refractive Index	1.384	at 20 °C
Vapor Pressure	25	mmHg at 20 °C

## Experimental Protocol: Synthesis of Propyl Acetate via Fischer-Speier Esterification

**Propyl acetate** is commonly synthesized through the Fischer-Speier esterification of acetic acid and 1-propanol, using a strong acid catalyst such as sulfuric acid.[1][2] This reversible reaction produces **propyl acetate** and water as a byproduct.[1][2]

## Materials:

- 1-Propanol
- Glacial Acetic Acid
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Saturated Sodium Bicarbonate Solution ( $\text{NaHCO}_3$ )
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ ) or Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Distilled Water

## Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus
- Beakers, graduated cylinders, and other standard laboratory glassware

## Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 1-propanol and a molar excess of glacial acetic acid.
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for 1-2 hours to reach equilibrium.

- Work-up and Extraction:
  - Allow the reaction mixture to cool to room temperature.
  - Transfer the mixture to a separatory funnel.
  - Wash the organic layer sequentially with distilled water to remove the excess acid and alcohol.
  - Neutralize any remaining acid by washing with a saturated sodium bicarbonate solution until effervescence ceases.
  - Wash again with distilled water to remove any residual sodium bicarbonate.
- Drying: Transfer the organic layer to a clean, dry flask and dry it over anhydrous magnesium sulfate or sodium sulfate to remove any remaining water.
- Purification:
  - Decant or filter the dried organic layer to remove the drying agent.
  - Purify the crude **propyl acetate** by simple distillation. Collect the fraction that boils at the known boiling point of **propyl acetate** (approximately 102 °C).

## Visualizations

### Molecular Structure of Propyl Acetate

Caption: Molecular structure of **propyl acetate**.

### Fischer-Speier Esterification Workflow



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Caption: Workflow for the synthesis of **propyl acetate**.

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- To cite this document: BenchChem. [Propyl acetate CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149987#propyl-acetate-cas-number-and-molecular-structure]

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